

# structural formula of methyl 4-methoxy-1H-indole-2-carboxylate.

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## Compound of Interest

Compound Name: methyl 4-methoxy-1H-indole-2-carboxylate

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## Methyl 4-methoxy-1H-indole-2-carboxylate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl 4-methoxy-1H-indole-2-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of direct experimental data for this specific molecule, this document synthesizes information from analogous structures and general principles of indole chemistry to present a thorough profile.

## Chemical Structure

The structural formula of **methyl 4-methoxy-1H-indole-2-carboxylate** is presented below:

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Figure 1. The 2D chemical structure of **methyl 4-methoxy-1H-indole-2-carboxylate**.

## Physicochemical Properties

The known physicochemical properties of **methyl 4-methoxy-1H-indole-2-carboxylate** are summarized in the table below. This data is crucial for its handling, characterization, and application in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>11</sub> NO <sub>3</sub>	[1]
Molecular Weight	205.21 g/mol	[1]
Melting Point	147-148 °C	[2]
Boiling Point	370.1 ± 22.0 °C at 760 mmHg	[2]
Density	1.3 ± 0.1 g/cm <sup>3</sup>	[2]
CAS Number	111258-23-2	[3]
Appearance	Tan solid	[4]

## Spectroscopic Data

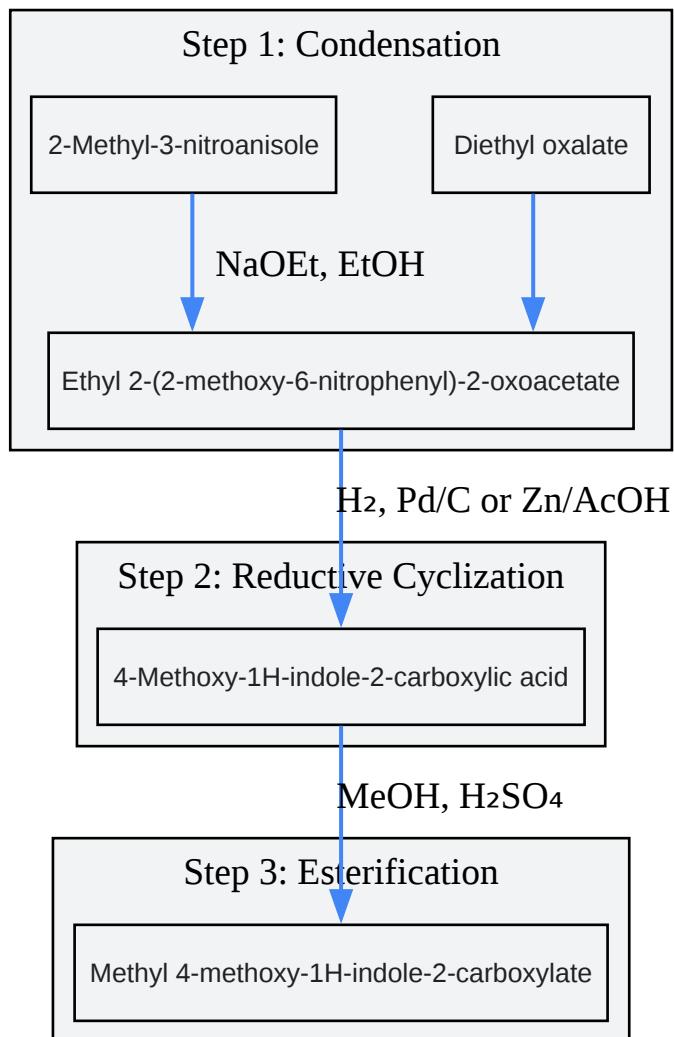
Detailed spectroscopic data for **methyl 4-methoxy-1H-indole-2-carboxylate** is not extensively published. However, quality control of commercially available samples is typically performed using <sup>1</sup>H NMR and HPLC.[2] The <sup>1</sup>H NMR spectrum is available on spectral databases, recorded in DMSO-d<sub>6</sub>.[5]

Based on the structure, the expected <sup>1</sup>H NMR spectrum would feature signals corresponding to the aromatic protons on the indole ring, the methoxy group protons, the ester methyl protons, and the N-H proton of the indole. The <sup>13</sup>C NMR spectrum would similarly show distinct signals for each carbon atom in the molecule.

## Synthesis

A specific, detailed experimental protocol for the synthesis of **methyl 4-methoxy-1H-indole-2-carboxylate** is not readily available in peer-reviewed literature. However, its synthesis can be conceptualized through established methods for indole formation, such as the Fischer, Reissert, or Bartoli indole syntheses. A plausible synthetic approach, the Reissert indole

synthesis, is outlined below. This method involves the condensation of a substituted o-nitrotoluene with diethyl oxalate, followed by reductive cyclization.



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